

# 4-Bromobenzene-d proper disposal procedures

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## Compound of Interest

Compound Name: 4-Bromobenzene-d

CAS No.: 13122-33-3

Cat. No.: B12644191

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Operational Guide: **4-Bromobenzene-d** Safe Handling and Disposal Procedures

**4-Bromobenzene-d** (deuterated bromobenzene) is a critical solvent for NMR spectroscopy and a versatile intermediate in organic synthesis. However, its disposal requires strict logistical oversight. As a flammable, halogenated aromatic compound that is highly toxic to aquatic environments, improper disposal not only poses severe safety risks but also triggers significant regulatory liabilities under environmental law.

This guide provides a self-validating, step-by-step framework for the proper segregation, handling, and disposal of **4-Bromobenzene-d** waste in professional laboratory settings.

## Physicochemical & Hazard Profile

Understanding the quantitative hazard data of **4-Bromobenzene-d** is the first step in designing a compliant disposal strategy.

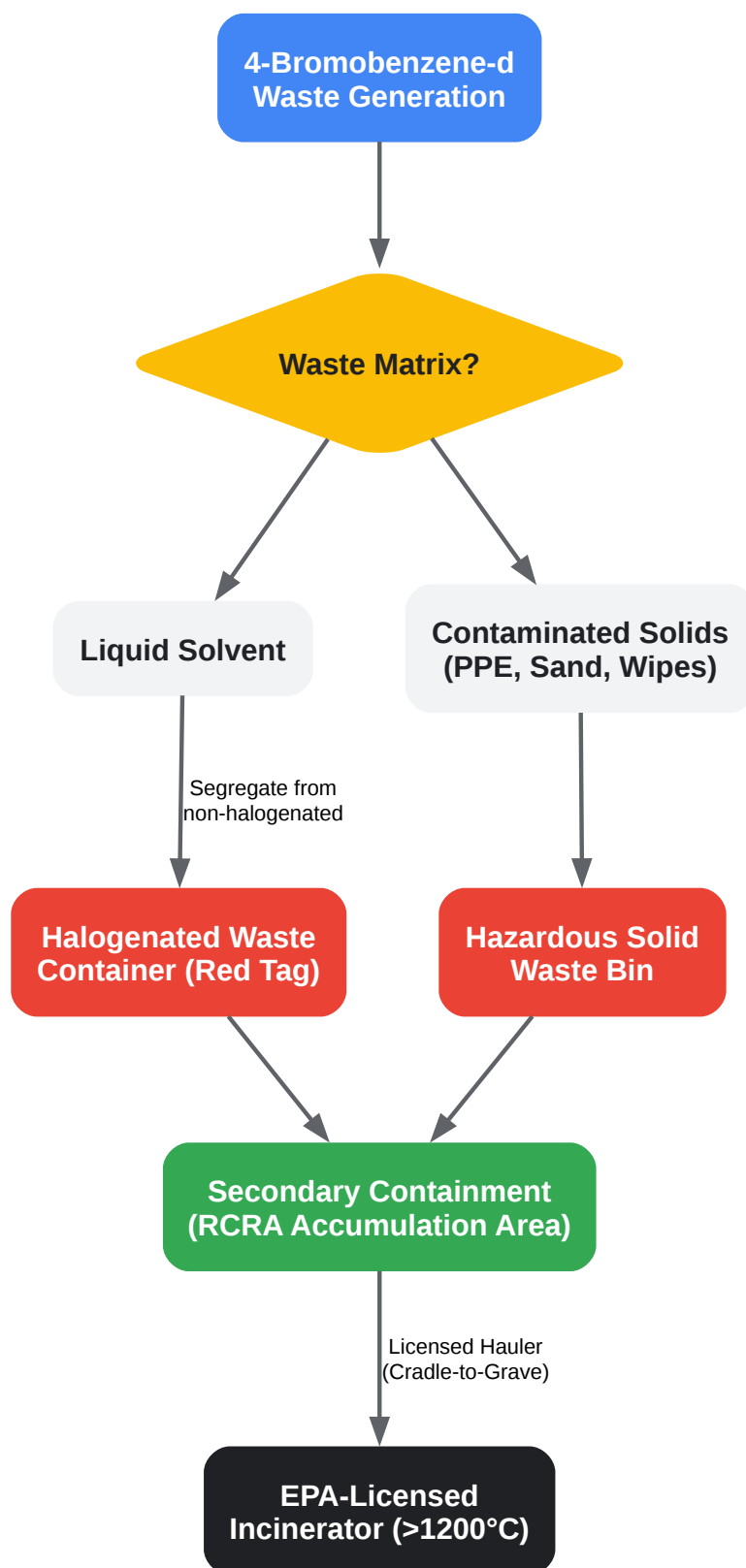
Property	Value	Regulatory Implication
CAS Number	4165-57-5 (Deuterated)	Tracked under standard Bromobenzene (108-86-1) for waste profiling[1].
Flash Point	51 °C (124 °F)	Triggers the EPA D001 (Ignitable) characteristic waste code (< 60 °C)[2][3].
GHS Classification	Flam. Liq. 3, Skin Irrit. 2, Aquatic Chronic 2	Mandates flammable storage and strictly prohibits drain disposal[4].
Waste Category	Halogenated Organic Solvent	Requires specialized high-temperature incineration[5].

## The Causality of Halogenated Waste Segregation

A fundamental rule of laboratory waste management is the strict segregation of halogenated solvents (like **4-Bromobenzene-d**) from non-halogenated solvents (like ethanol or acetone). This protocol is driven by two distinct mechanistic and logistical realities:

- **Thermal Destruction Requirements:** Non-halogenated solvents are frequently repurposed via fuel blending for cement kilns. Halogenated solvents cannot be used as standard fuel. As detailed by 5[5], halogenated waste must be broken down at temperatures exceeding 1,200 °C for at least 2 seconds. Furthermore, the incinerator must be equipped with specialized scrubbers to capture and neutralize the highly corrosive hydrohalic acids (e.g., hydrogen bromide gas) generated during combustion.
- **Economic Impact:** Mixing even a few milliliters of **4-Bromobenzene-d** into a non-halogenated waste carboy chemically converts the entire volume into a halogenated waste stream. According to 6[6], the disposal costs for halogenated solvent waste are significantly higher than non-halogenated waste, making strict segregation an economic imperative.

## Disposal Workflows & Methodologies



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Logical workflow for the segregation, storage, and disposal of **4-Bromobenzene-d** waste.

## Protocol A: Routine Liquid Waste Accumulation

Every step in this protocol acts as a self-validating check to prevent incompatible reactions and regulatory violations.

- **Container Verification:** Verify the receiving carboy is explicitly labeled "Halogenated Solvent Waste." Causality: Prevents cross-contamination and costly waste re-classification.
- **Compatibility Check:** Ensure the waste stream contains no incompatible materials. According to the [7\[7\]](#), bromobenzene can react explosively with finely powdered lithium or strong oxidizers.
- **Transfer:** Working inside a certified chemical fume hood, transfer the liquid using a grounded, explosion-proof funnel. Causality: **4-Bromobenzene-d** has a flash point of 51 °C[\[2\]](#); grounding prevents static sparks from igniting accumulated vapors.
- **Sealing & Tagging:** Immediately cap the container to prevent vapor emission. Attach a hazardous waste tag detailing the exact chemical name ("**4-Bromobenzene-d**") and the accumulation start date.

## Protocol B: Chemical Spill Response & Cleanup

- **Isolation & PPE:** Evacuate non-essential personnel. Don chemical splash goggles, a lab coat, and solvent-resistant gloves (e.g., Viton or PVA).
- **Absorption:** Cover the spill with a non-combustible absorbent material such as dry sand, earth, or vermiculite, as recommended by the [8\[8\]](#). Causality: Using combustible materials like paper towels creates a severe fire hazard when soaked with a flammable liquid.
- **Collection:** Use non-sparking tools to sweep up the saturated absorbent[\[8\]](#). Causality: Standard steel tools can strike sparks against concrete or tile, igniting the flammable vapors.
- **Disposal:** Place the absorbed waste into a sealable, compatible container (e.g., HDPE bucket), label it as "Hazardous Solid Waste - Flammable/Halogenated," and transfer it to the designated RCRA accumulation area.

## Regulatory Compliance & EPA Framework

- RCRA Characteristics: Under the Resource Conservation and Recovery Act (RCRA), **4-Bromobenzene-d** triggers the D001 (Ignitability) waste code because its flash point is below 60 °C (140 °F), as outlined in the [3\[3\]](#).
- Cradle-to-Grave Liability: As noted by [9\[9\]](#), the generating laboratory maintains legal liability for the waste from the moment it is generated until its final destruction. Therefore, it must only be handed over to permitted, EPA-licensed hazardous waste transporters.
- Environmental Protection: The [10\[10\]](#) explicitly states that this compound is toxic to aquatic life with long-lasting effects. Drain disposal is a severe violation of the Clean Water Act and local municipal codes.

## References

- Carl Roth - Safety Data Sheet: Bromobenzene. [2](#)
- Cambridge Isotope Laboratories - BROMOBENZENE (D5, 99.5%) SDS. [10](#)
- Chemdiox - Safety Data Sheet: Bromobenzene-d5. [1](#)
- TCI Chemicals - SAFETY DATA SHEET: Bromobenzene. [4](#)
- Hazardous Waste Experts - Guidelines for Solvent Waste Recycling and Disposal. [9](#)
- ACS C&EN - Most solvent waste from US academic labs ends up in the air. [5](#)
- Western Kentucky University - Hazardous & Regulated Waste Management Guide. [6](#)
- NJ DEP - Hazardous Substance Fact Sheet: Bromobenzene. [8](#)
- IFSC - Hazardous Laboratory Chemicals Disposal Guide. [7](#)
- University of Memphis - Guide to Hazardous Waste Management. [3](#)

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## Sources

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